

Application Notes and Protocols: Utilizing MFI8 in Combination Drug Therapies

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Compound of Interest

Compound Name: MFI8

Cat. No.: B379325

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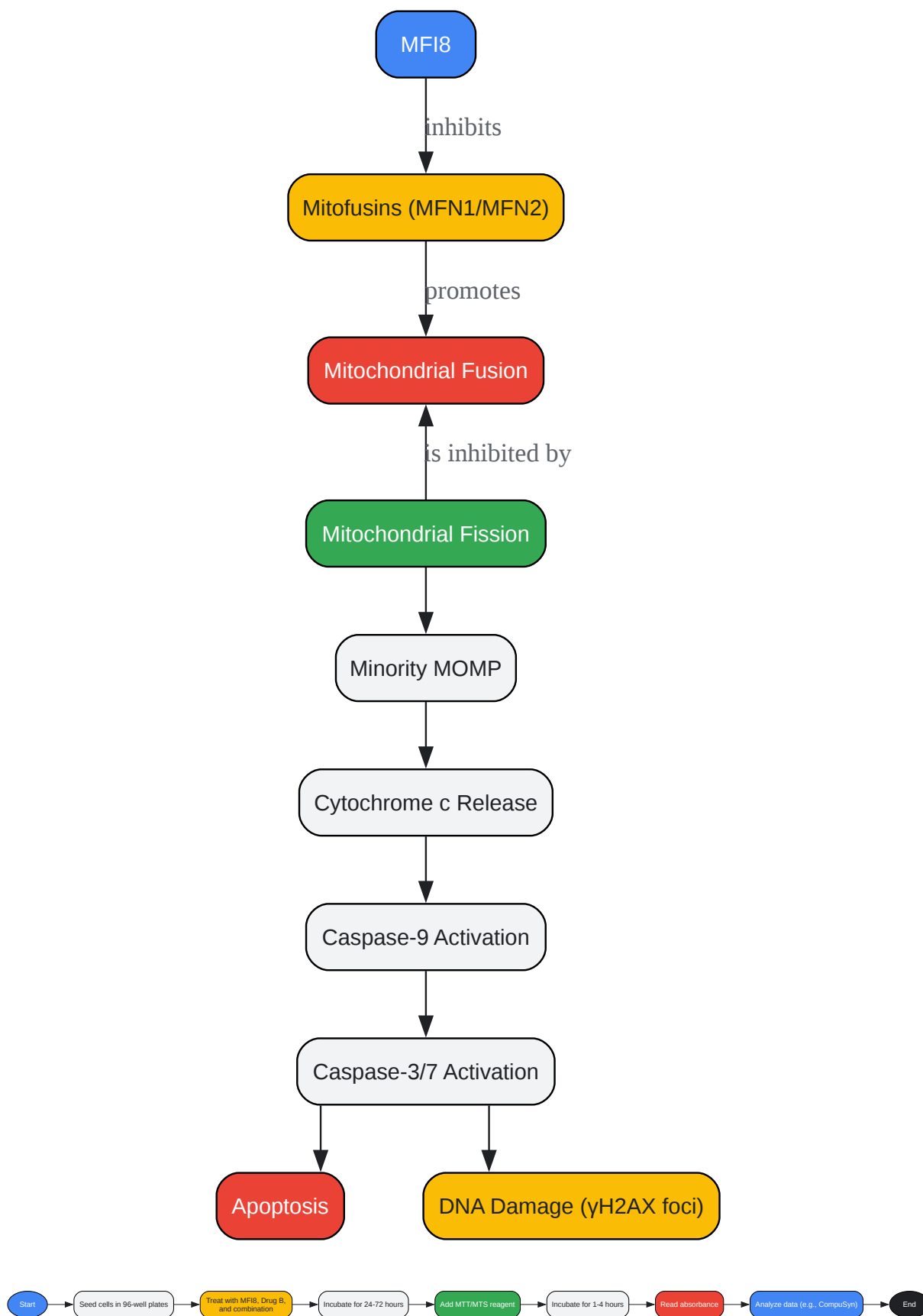
These application notes provide a comprehensive overview of the mitochondrial fusion inhibitor **MFI8** and its application in combination therapies, with a focus on its synergistic effects with pro-apoptotic agents. Detailed protocols for key experimental validations are included.

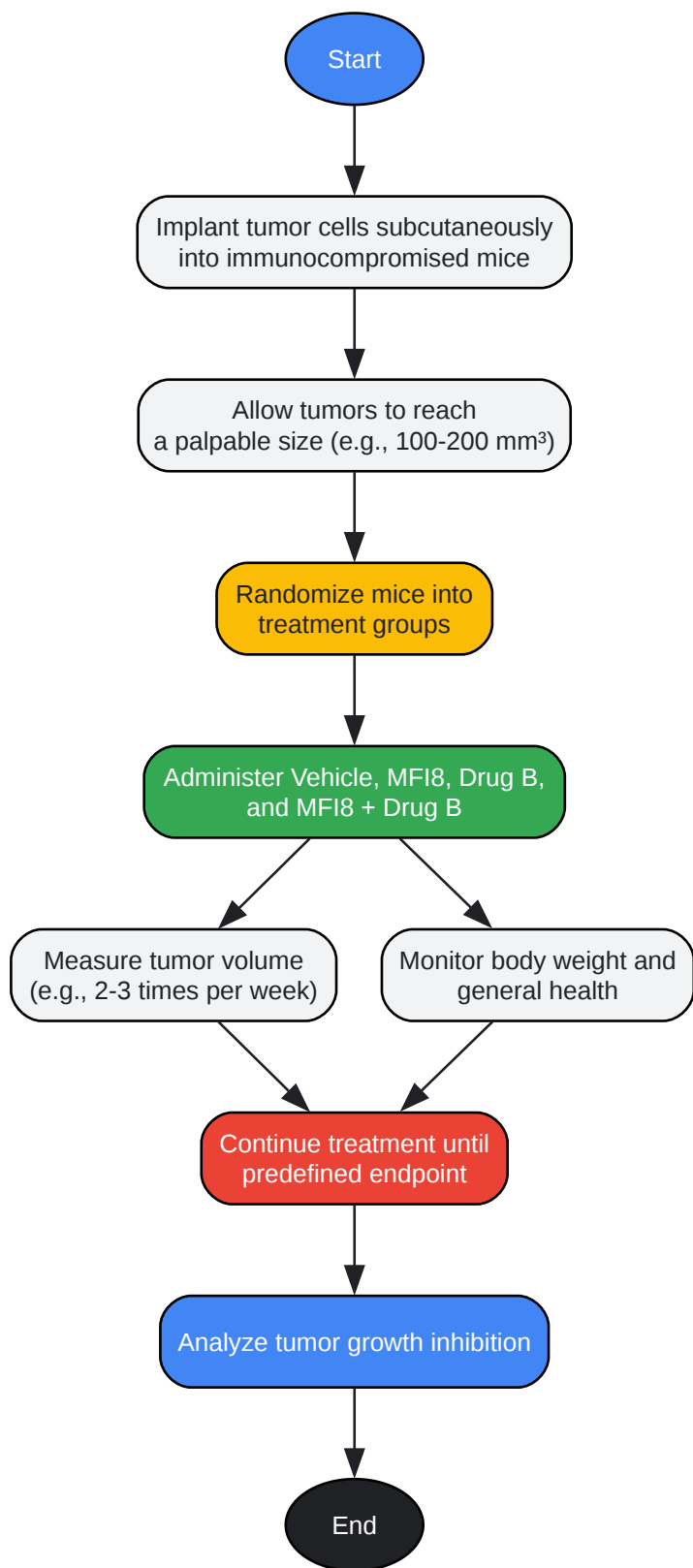
Introduction to MFI8

MFI8 is a small molecule inhibitor of mitofusins (MFN1 and MFN2), essential proteins that mediate the fusion of the outer mitochondrial membrane.[1][2] By inhibiting MFN1 and MFN2, **MFI8** effectively blocks mitochondrial fusion, leading to an increase in mitochondrial fission.[1][2] This disruption of mitochondrial dynamics has significant downstream consequences, including the induction of minority mitochondrial outer membrane permeabilization (MOMP), release of cytochrome c, and subsequent activation of caspase-3 and -7, ultimately leading to apoptosis.[3][4]

Mechanism of Action and Signaling Pathway

MFI8 binds to the HR2 domain of MFN2, modulating its conformation and inhibiting the formation of MFN1/2 homo- and hetero-oligomers necessary for mitochondrial fusion.[4] This inhibition triggers a signaling cascade that sensitizes cells to apoptosis.





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